

Technical Monograph: Characterization & Application of N,N'-Dihydroxypyromellitimide (NDHPI)

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Compound of Interest

Compound Name: 2,6-dihydroxypyrrolo[3,4-f]isoindole-1,3,5,7(2H,6H)-tetraone

CAS No.: 57583-53-6

Cat. No.: B1296252

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CAS Registry Number: 57583-53-6 Molecular Formula:

Molecular Weight: 248.15 g/mol [\[1\]](#)

Executive Summary

N,N'-Dihydroxypyromellitimide (NDHPI) represents a high-performance, dual-functional organocatalyst and coupling reagent. Structurally derived from pyromellitic dianhydride (PMDA), it is distinguished by its centrosymmetric bis-N-hydroxyimide core. Unlike its mono-functional analog N-Hydroxyphthalimide (NHPI), NDHPI offers double the active sites per molecule, significantly enhancing efficiency in radical-mediated aerobic oxidations and polymer cross-linking.

For drug development professionals, NDHPI serves as a critical activating agent for carboxylic acids, forming stable active esters that facilitate peptide bond formation with superior atom economy compared to traditional N-hydroxysuccinimide (NHS) protocols.

Molecular Architecture & Synthesis Strategy

Structural Logic

NDHPI is characterized by a rigid aromatic core flanked by two five-membered N-hydroxyimide rings. This planarity contributes to its high thermal stability but also dictates its solubility profile (soluble in polar aprotic solvents like DMSO, DMF, NMP; insoluble in chloroform/hexanes).

- **Active Site:** The N-OH moiety has a bond dissociation energy (BDE) of approximately 88 kcal/mol. Upon oxidation, it generates the Pyromellitic N,N'-Dioxyl Radical (PINO-di-radical), a potent hydrogen atom abstraction species.

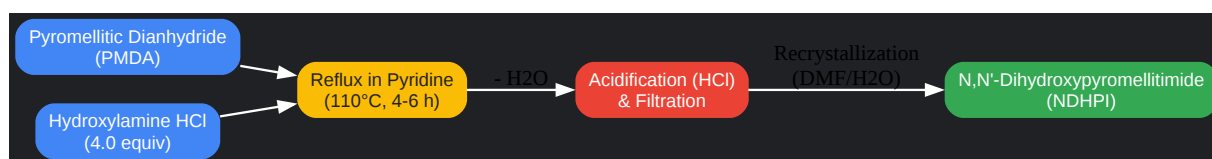
- **Symmetry:** The molecule possesses

symmetry (in its idealized planar form), resulting in simplified spectroscopic signatures (e.g., a single aromatic signal in

¹H NMR).

Synthesis Workflow

The synthesis exploits the condensation of pyromellitic dianhydride with hydroxylamine hydrochloride. Pyridine acts as both the solvent and the base to neutralize the HCl released.



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Figure 1: Synthetic pathway for NDHPI production from PMDA.

Spectroscopic Characterization Profile

To validate the identity of NDHPI, researchers must look for specific "fingerprint" signals. Due to the molecule's symmetry, the spectra are deceptively simple.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Required due to solubility).[\[2\]](#)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Note
H	10.85 - 11.20	Broad Singlet	2H	N-OH	Labile proton; shift varies with concentration /water content. Disappears on shake.
H	8.15 - 8.25	Singlet	2H	Ar-H	The two aromatic protons are chemically equivalent due to symmetry.
C	163.5	Singlet	4C	C=O	Carbonyl carbons.
C	137.2	Singlet	2C	Ar-C-H	Aromatic methine.
C	118.5	Singlet	4C	Ar-C-C=O	Quaternary aromatic carbons bridging the rings.

Infrared Spectroscopy (FT-IR)

The N-hydroxyimide functionality provides a distinct diagnostic pattern.

- 3200–3450 cm⁻¹
: Broad O-H stretch (intermolecular H-bonding).
- 1780 cm⁻¹
(weak) & 1730 cm⁻¹
(strong): Characteristic imide carbonyl doublet (asymmetric vs. symmetric stretching).
- 1100–1200 cm⁻¹
: N-O stretching vibration.

Mass Spectrometry

- Method: ESI- (Negative mode) or EI.
- m/z: 247.0 ([M-H]⁻) or 248.0 (M⁺).
- Fragmentation: Loss of Oxygen (M-16) is common in N-oxides/N-hydroxy compounds.

Physicochemical Properties & Stability

- Appearance: White to pale yellow crystalline powder.
- Melting Point: >300°C (Decomposes). High thermal stability allows its use in high-temperature polymer curing.
- Solubility:
 - Soluble: DMF, DMAc, NMP, DMSO, dilute aqueous alkali.

- Insoluble: Water (acidic/neutral), Ethanol, Chloroform, Hexane.
- pKa: ~6.0–6.5. The N-OH proton is acidic, allowing deprotonation by weak bases (e.g., pyridine, bicarbonate) to form the nucleophilic N-oxide anion.

Functional Applications

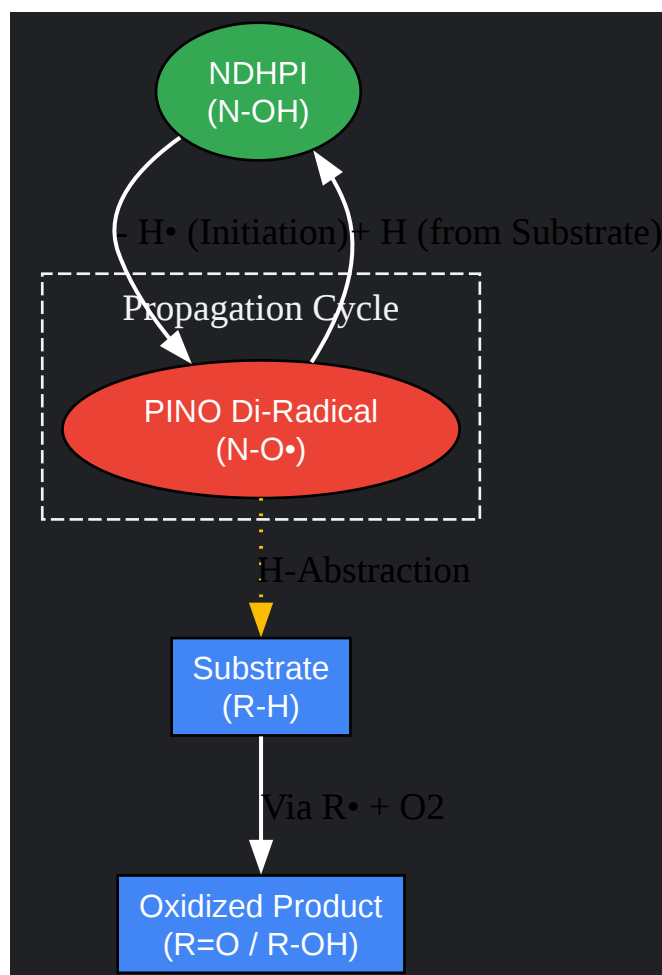
Aerobic Oxidation (Metal-Free Catalysis)

NDHPI acts as a radical catalyst for the selective oxidation of alkanes, alcohols, and alkylbenzenes using molecular oxygen. It operates via the PINO (Phthalimide N-oxyl) radical mechanism.^[3]

Mechanism:

- Initiation: A trace radical initiator (or Co(II)) abstracts the H from N-OH.
- Propagation: The resulting N-oxyl radical abstracts a hydrogen atom from the substrate (C-H), forming a carbon radical.
- Oxidation: The carbon radical reacts with

to form a peroxide, eventually yielding ketones, aldehydes, or carboxylic acids.



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Figure 2: Simplified catalytic cycle for NDHPI-mediated aerobic oxidation.

Drug Development: Active Ester Synthesis

In peptide synthesis and bioconjugation, NDHPI is used to create "active esters" of carboxylic acids. These esters are stable enough to be isolated but reactive enough to form amides with amines.

- Advantage: NDHPI esters are often more hydrolytically stable than NHS esters, allowing for easier handling during purification.
- Workflow: Drug-COOH + NDHPI + DCC (Coupling Agent)

Drug-CO-ONDHPI.

Experimental Protocols

Protocol A: Synthesis of NDHPI

Validation: Yield should be >85%; Product must be soluble in DMSO.

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add Pyromellitic Dianhydride (PMDA) (21.8 g, 0.1 mol) and Pyridine (150 mL). Stir to suspend.
- Addition: Add Hydroxylamine Hydrochloride (27.8 g, 0.4 mol) slowly. Note: Exothermic reaction.
- Reaction: Heat the mixture to reflux (115°C) for 6 hours. The solution will turn dark.
- Workup:
 - Cool to room temperature.[\[4\]](#)
 - Concentrate the solvent to ~50 mL under reduced pressure.
 - Pour the residue into 500 mL of ice-cold 2N HCl. (The acid neutralizes pyridine and protonates the N-O species).
 - A white/yellow precipitate will form immediately.
- Purification: Filter the solid. Wash extensively with water (3 x 100 mL) to remove pyridinium salts. Recrystallize from DMF/Water (80:20) if high purity is required.
- Drying: Dry in a vacuum oven at 80°C for 12 hours.

Protocol B: Quantitative Analysis via Titration

To determine the purity (active N-OH content):

- Dissolve 100 mg of NDHPI in 20 mL DMF.

- Add 2 drops of phenolphthalein indicator.
- Titrate with 0.1 N NaOH (aqueous or methanolic) until a persistent pink color appears.
- Calculation: Purity % =
 - Note: The factor of 2 accounts for the two acidic N-OH protons.

References

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